

# Reckitt's Foray into the Skin Microbiome: A High-Level Overview

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## Compound of Interest

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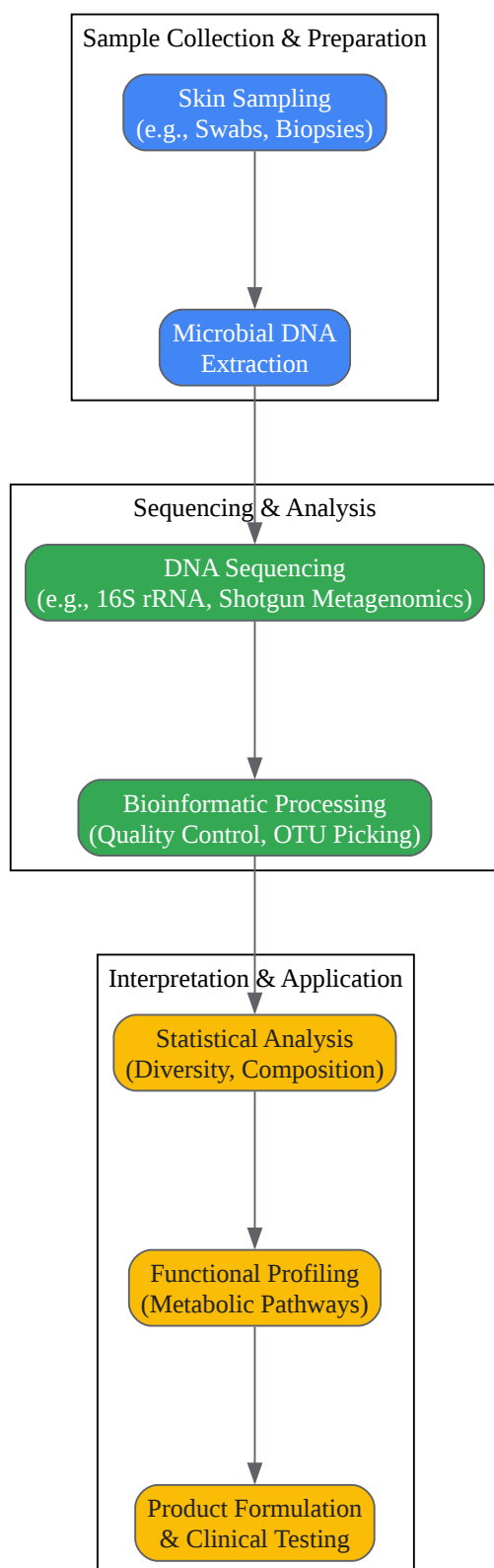
While specific, in-depth technical protocols and quantitative data from **Reckitt's** proprietary research on the skin microbiome are not publicly available, the company has identified the skin biome as a key area of innovation within its broader "Microbiome Science Platform." This strategic focus suggests an active and ongoing research and development effort aimed at understanding and modulating the microbial communities residing on the skin for the development of future consumer health and hygiene products.

**Reckitt's** commitment to microbiome science is evident through its establishment of a dedicated platform that targets six key areas, including the skin biome.[1] This platform-based approach allows for cross-functional insights and innovations that can be applied across their product portfolio.[1] The company's interest in this field is further underscored by patent filings, such as a patent for personal cleansing compositions designed to stabilize the microbiome.

Although detailed experimental methodologies from **Reckitt** remain proprietary, the broader scientific community employs a range of established techniques for studying the skin microbiome. These methods provide a likely framework for the types of approaches **Reckitt** may be utilizing.

# General Methodologies in Skin Microbiome Research

The study of the skin's microbial inhabitants typically involves a multi-step process, from sample collection to data analysis. The following outlines the standard experimental workflow in the field.



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Figure 1: A generalized workflow for studying the skin microbiome.

## Experimental Protocols

Below are detailed summaries of common protocols used in skin microbiome research, which likely inform the methodologies employed by companies like **Reckitt**.

Table 1: Key Experimental Protocols in Skin Microbiome Research

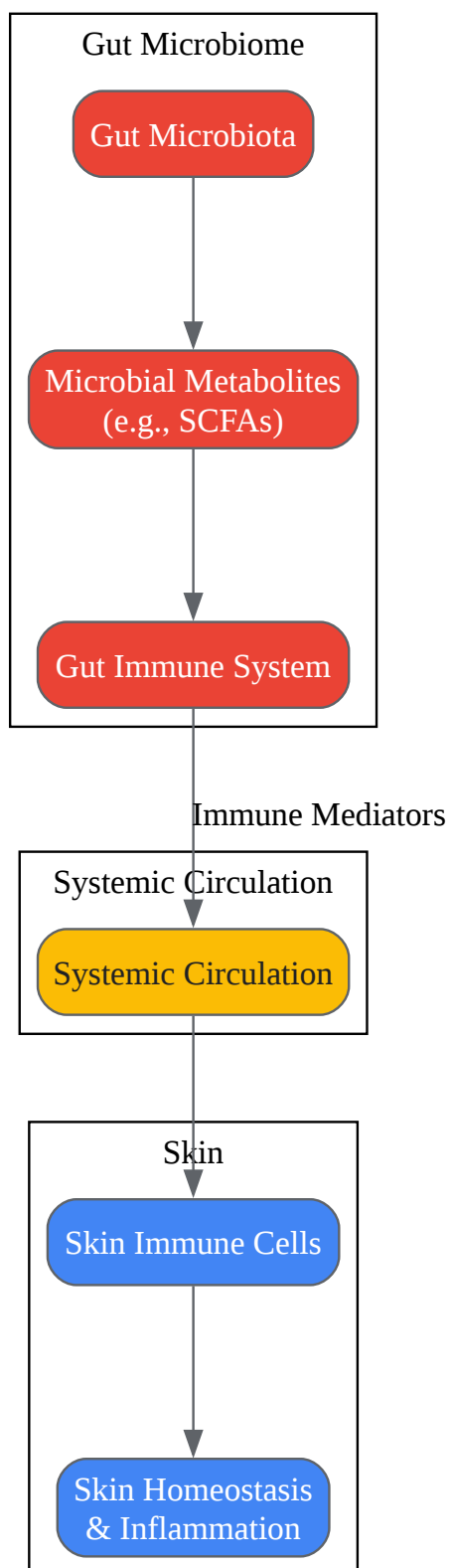
Protocol	Description
1. Sample Collection	The initial step involves collecting microbial samples from the skin. The choice of method depends on the research question and the depth of the skin layer being investigated. Common techniques include non-invasive swabbing of the skin surface, tape stripping to collect stratum corneum, and small punch biopsies for deeper layers.
2. DNA Extraction	Once samples are collected, microbial DNA is extracted. This is a critical step, as the low biomass of many skin sites can make it challenging to obtain sufficient DNA. Various commercial kits and proprietary methods are used to lyse the microbial cells and purify the DNA, while minimizing contamination from human DNA.
3. 16S rRNA Gene Sequencing	This is a widely used method for identifying the types of bacteria present in a sample and their relative abundance. It involves amplifying and sequencing a specific gene (the 16S ribosomal RNA gene) that is present in all bacteria but has variable regions that differ between species.
4. Shotgun Metagenomic Sequencing	This technique provides a more comprehensive view of the microbiome by sequencing all the genomic DNA present in a sample. This allows for the identification of bacteria, fungi, and viruses at a higher resolution (species and strain level) and provides insights into the functional potential of the microbial community by identifying all the genes present.
5. In-vitro Skin Models	To study the interactions between microbes and skin in a controlled environment, researchers often use in-vitro models. These can range from simple co-cultures of skin cells and microbes to

more complex 3D reconstructed human skin models that mimic the structure and function of human skin.

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## The Gut-Skin Axis: A Key Signaling Pathway

A significant area of interest in skin microbiome research is the "gut-skin axis," a concept that posits a bidirectional communication between the gut microbiome and skin health. Imbalances in the gut microbiota (dysbiosis) can influence systemic inflammation, which in turn can manifest in skin conditions. Conversely, skin inflammation may also impact the gut microbiome. While **Reckitt** has not published specific research on their investigation of this pathway, it is a central theme in the broader field.



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Figure 2: The Gut-Skin Axis signaling pathway.

## Future Directions

**Reckitt's** stated focus on the skin microbiome, combined with the broader trends in dermatological research, suggests a future where consumer products are increasingly designed to be "microbiome-friendly." This could involve the inclusion of prebiotics, probiotics, and postbiotics in formulations to support a healthy skin microbiome. As a major player in the consumer health market, any advancements made by **Reckitt** in this area will be closely watched by both the scientific community and the public. However, a deeper, more technical understanding of their specific approaches will require the future publication of their research findings.

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## References

- [1. reckitt.com \[reckitt.com\]](https://www.reckitt.com)
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